

An In-depth Technical Guide to 6-Benzyloxypyridine-3-boronic acid

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Compound of Interest

Compound Name: 6-Benzyloxypyridine-3-boronic acid

Cat. No.: B1341736

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical properties, synthesis, and applications of **6-Benzyloxypyridine-3-boronic acid**. It is intended to serve as a technical resource for professionals in the fields of chemical research and drug development.

Core Chemical Properties

6-Benzyloxypyridine-3-boronic acid is a heteroaryl boronic acid derivative that serves as a versatile building block in organic synthesis.^[1] Its physical and chemical properties are summarized below. The compound typically appears as a white to off-white solid and may contain varying amounts of its anhydride form.^{[2][3]}

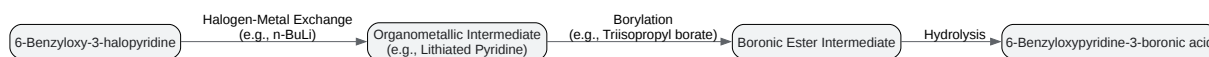
Data Presentation: Summary of Chemical Properties

Property	Value	Source(s)
CAS Number	929250-35-1	[4][5][6][7]
Molecular Formula	C ₁₂ H ₁₂ BNO ₃	[2][5][6][8]
Molecular Weight	229.04 g/mol	[2][5][6]
Melting Point	110 °C	[2]
Physical State	Solid, White to Almost white powder/crystal	[2][3]
Synonyms	2-(Benzyloxy)pyridine-5-ylboronic acid, 6-(Benzyloxy)pyridin-3-ylboronic acid	[3][5][7]
Purity	Typically ≥95%	[9]

Synthesis and Reactivity

Pyridinyl boronic acids are crucial reagents in modern organic synthesis.[10] The synthesis of compounds like **6-Benzyloxy pyridine-3-boronic acid** generally follows established methods for creating pyridinylboronic acids and their esters. The most fundamental and reliable method for large-scale preparation involves a halogen-metal exchange of a corresponding halopyridine, followed by borylation with a trialkyl borate.[11][12]

General Synthesis Workflow



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Caption: General workflow for the synthesis of pyridinyl boronic acids.

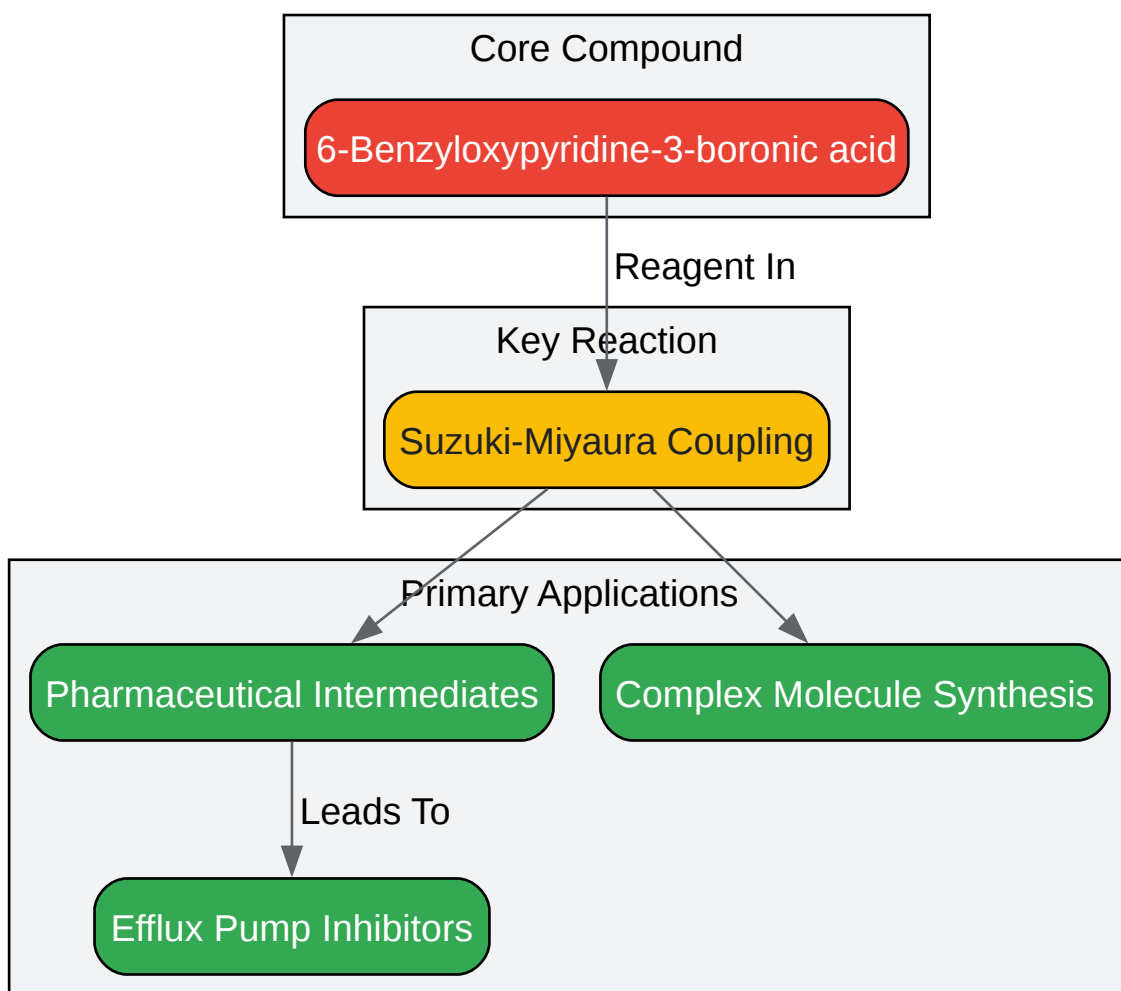
The primary application of **6-Benzyloxypyridine-3-boronic acid** stems from its utility in palladium-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura coupling.^{[1][13]} This reaction is a powerful method for forming carbon-carbon bonds, essential for constructing complex organic molecules.^{[13][14]} In this context, the boronic acid acts as the organoboron component, which couples with an organic halide in the presence of a palladium catalyst and a base.^{[15][16]}

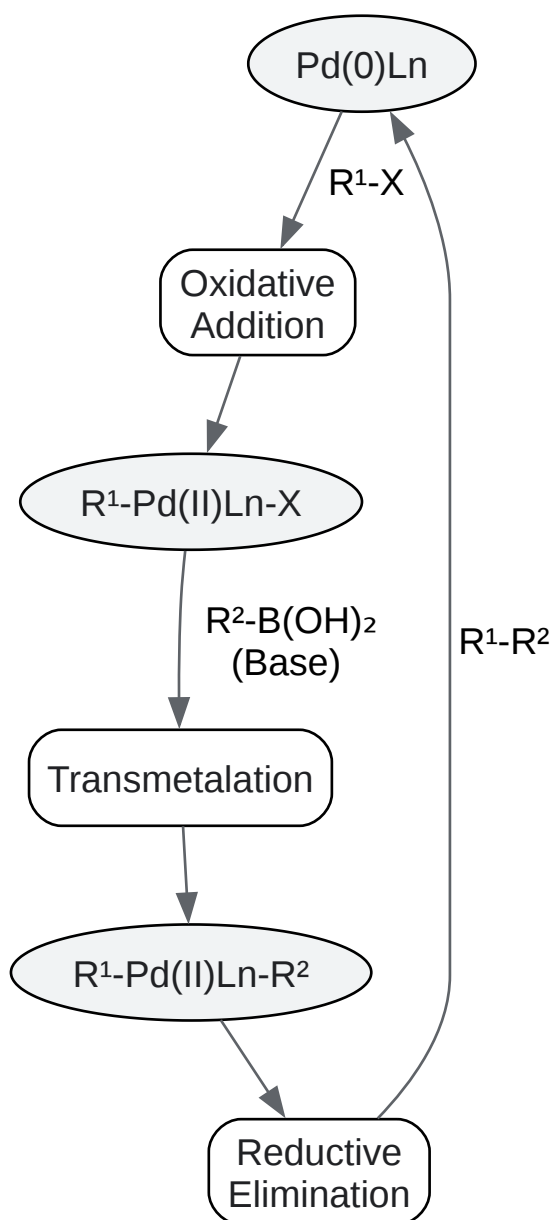
Key Applications in Research and Development

6-Benzyloxypyridine-3-boronic acid is a valuable intermediate with applications spanning several areas of chemical and pharmaceutical research.

- **Drug Development:** The compound is a key intermediate in the synthesis of pharmaceuticals.^[17] Its structure is incorporated into more complex molecules designed as targeted therapies. For example, it has been used to synthesize high-affinity corticotropin-releasing factor (CRF) receptor ligands.^[18]
- **Medicinal Chemistry:** In the fight against antibiotic resistance, **6-Benzyloxypyridine-3-boronic acid** was identified as a potential inhibitor of the NorA efflux pump in *Staphylococcus aureus*.^[19] This finding has led to the synthesis and evaluation of related derivatives to restore the potency of existing antibiotics against multidrug-resistant bacterial strains.^[19]
- **Organic Synthesis:** It serves as a fundamental building block for creating biaryl compounds and other complex molecular architectures via Suzuki-Miyaura coupling.^{[13][17]} This reaction is widely used due to the stability, low toxicity, and ease of preparation of the boronic acid reagents.^{[15][20]}

Logical Relationship of Applications





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